

Application Notes and Protocols for the Analytical Characterization of Benzopinacolone

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Compound of Interest

Compound Name: *Benzopinacolone*

Cat. No.: *B033493*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Benzopinacolone**, also known as 1,2,2,2-tetraphenylethanone, is a ketone that can be synthesized through the acid-catalyzed rearrangement of benzopinacol.^{[1][2]} This document provides detailed application notes and protocols for the analytical characterization of **benzopinacolone**, a crucial step to confirm its identity, purity, and structure. The primary analytical techniques covered are Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), Fourier-Transform Infrared (FT-IR) Spectroscopy, and Melting Point Analysis.

Physicochemical Properties of Benzopinacolone

A summary of the key physical and chemical properties of **benzopinacolone** is presented below. These values serve as a reference for the characterization process.

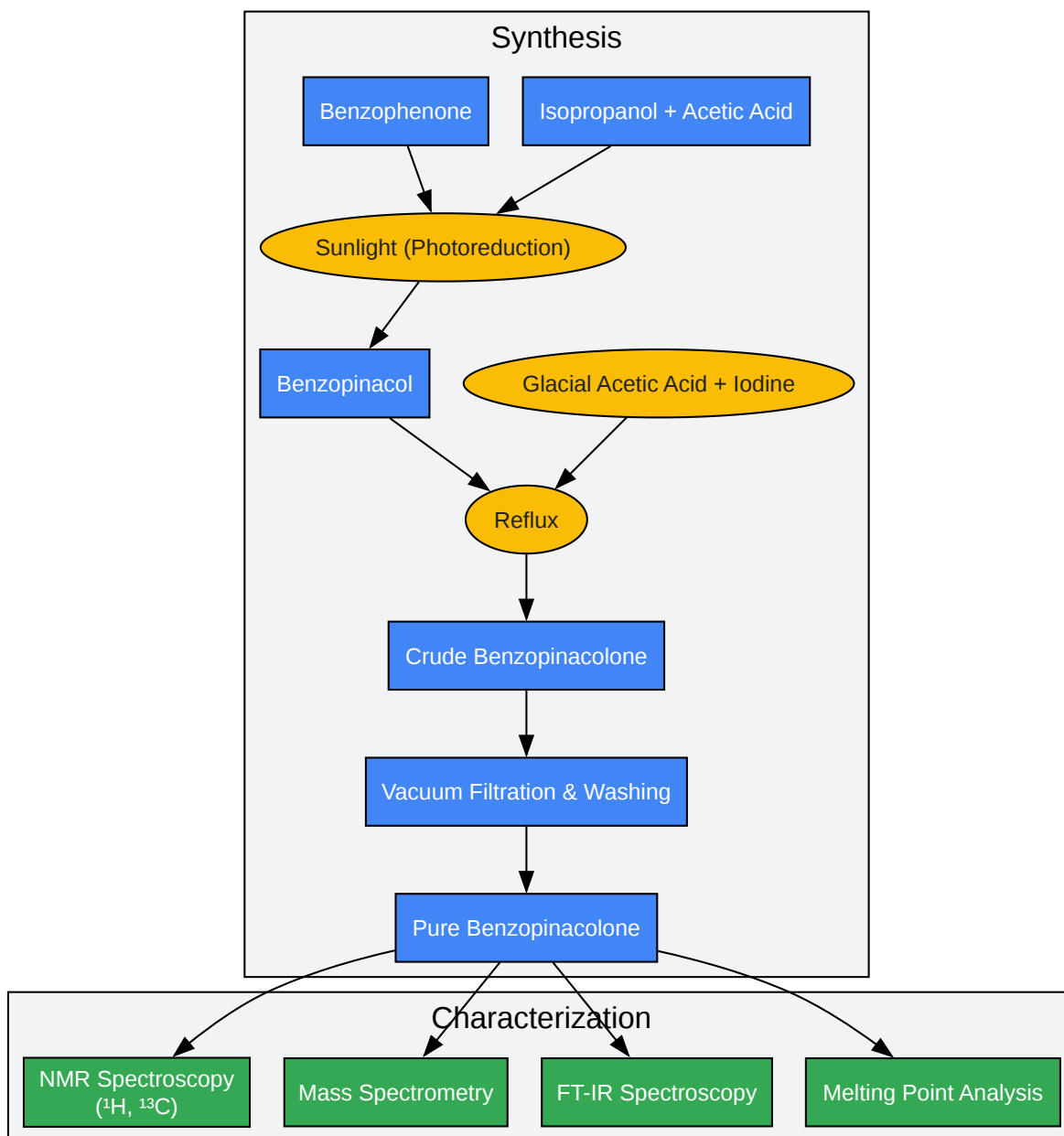
Property	Value	Reference
Molecular Formula	C ₂₆ H ₂₀ O	[3]
Molecular Weight	348.44 g/mol	
Melting Point	178-180 °C	[4][5]
181-182 °C	[6]	
182-184 °C	[3]	
Appearance	White to yellow crystalline solid	[7]
Solubility	Soluble in hot benzene, glacial acetic acid	[4]

Synthesis of Benzopinacolone (Pinacol Rearrangement)

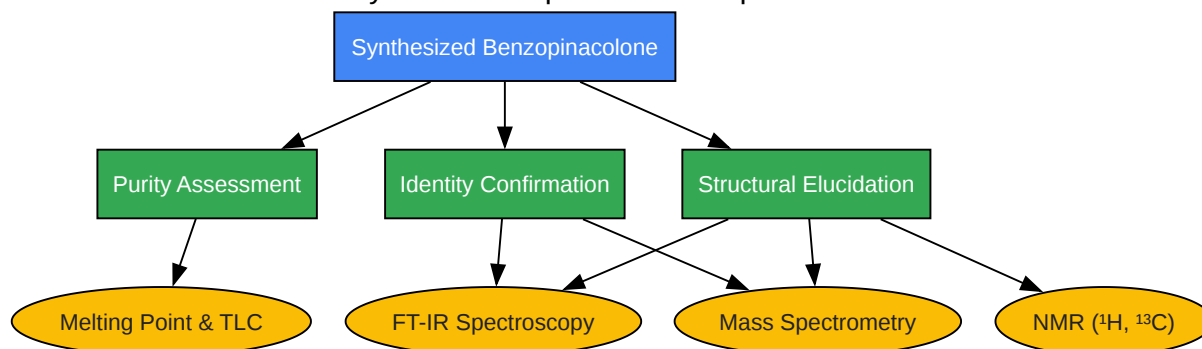
The characterization of **benzopinacolone** first requires its synthesis. A common method is the acid-catalyzed rearrangement of benzopinacol.

Experimental Workflow for Synthesis and Characterization

Workflow for Benzopinacolone Synthesis and Characterization



Interrelation of Analytical Techniques for Benzopinacolone Characterization



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